

1,5-Dibromo-2,4-dimethoxybenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1,5-Dibromo-2,4-dimethoxybenzene

Cat. No.: B1586223

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An In-depth Technical Guide to the Material Safety Data Sheet for **1,5-Dibromo-2,4-dimethoxybenzene**

Introduction: Beyond the Formula

1,5-Dibromo-2,4-dimethoxybenzene is a substituted aromatic compound with the molecular formula $C_8H_8Br_2O_2$.^{[1][2]} While its name delineates its structure, its significance in the scientific community lies in its role as a critical building block. It serves as an important intermediate in the synthesis of high-value pharmaceutical compounds, including the anti-HIV drug Elvitegravir and the anticancer agent Psoralidin.^{[1][2]} For researchers and drug development professionals, handling this compound is a necessary step in the path toward discovery. However, its utility is matched by potential hazards inherent to its chemical nature as a brominated aromatic compound.

This guide moves beyond a standard safety data sheet (SDS) template. It is designed to provide senior application scientists and laboratory professionals with a deeper, more causal understanding of the safety protocols surrounding **1,5-Dibromo-2,4-dimethoxybenzene**. By understanding the "why" behind each safety recommendation—grounded in its chemical properties and toxicological potential—we can foster a culture of proactive safety and scientific integrity.

Section 1: Core Chemical and Physical Identity

A thorough understanding of a chemical's physical properties is the foundation of its safe handling and use. These characteristics dictate its behavior under various laboratory conditions and inform decisions regarding storage, manipulation, and emergency response.

Property	Data	Source(s)
IUPAC Name	1,5-dibromo-2,4-dimethoxybenzene	PubChem
CAS Number	24988-36-1	ChemicalBook[3]
Molecular Formula	C ₈ H ₈ Br ₂ O ₂	[1][2][3]
Molecular Weight	295.96 g/mol	[1][2][3]
Appearance	Solid	[4]
Solubility	Does not mix well with water	[4]
Stability	Stable under normal conditions	[4][5]

Note: Specific melting and boiling points for this isomer are not widely reported in standard safety databases; however, related isomers provide a general expectation of a relatively high-melting solid and a high boiling point.

Section 2: Hazard Identification and Toxicological Rationale

While comprehensive toxicological data for **1,5-Dibromo-2,4-dimethoxybenzene** is not available, the Globally Harmonized System (GHS) classifications for closely related isomers, such as 1,4-Dibromo-2,5-dimethoxybenzene, provide a strong basis for a conservative and responsible hazard assessment.[5][6][7] The presence of two bromine atoms on a benzene ring suggests potential for irritation and long-term health effects.

GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Primary Routes of Exposure and Health Effects:

- **Inhalation:** Inhaling dusts can lead to irritation of the nose, throat, and lungs.^{[4][6][7]} For individuals with pre-existing respiratory conditions like asthma or bronchitis, exposure could lead to further disability.^[4]
- **Skin Contact:** Direct contact is likely to cause skin irritation, characterized by redness and inflammation.^{[4][6]} The material may accentuate pre-existing dermatitis.^[4] Importantly, absorption through broken skin could lead to systemic effects.^[4]
- **Eye Contact:** The compound is expected to be a serious eye irritant, causing pain and potential damage if not promptly addressed.^{[4][5][6]}
- **Ingestion:** While not a primary route of occupational exposure, ingestion may be harmful.^[8]
- **Chronic Effects:** Long-term exposure to respiratory irritants can lead to airway diseases.^[4] There is also concern that the substance may accumulate in the body with repeated exposure.^[4] Some evidence from animal testing on related compounds suggests potential toxicity to an unborn fetus.^[4]

Section 3: Proactive Handling and Personal Protective Equipment (PPE)

The principle of "as low as reasonably achievable" (ALARA) exposure should guide all interactions with this compound. This is achieved through a multi-layered approach combining engineering controls, administrative procedures, and appropriate PPE.

Experimental Workflow: Safe Handling Protocol

The following protocol outlines a self-validating system for handling **1,5-Dibromo-2,4-dimethoxybenzene** powder.

- Preparation:
 - Verify that a chemical fume hood is certified and functioning correctly.
 - Ensure an eyewash station and safety shower are unobstructed and within a 10-second travel distance.[\[5\]](#)
 - Cover the work surface within the fume hood with absorbent, disposable bench paper.
 - Assemble all necessary glassware and equipment before retrieving the chemical.
- Donning PPE:
 - Wear a flame-resistant lab coat, fully fastened.
 - Don tightly fitting safety goggles.[\[7\]](#) A face shield is recommended for larger quantities.[\[9\]](#)
 - Wear chemical-resistant gloves (e.g., nitrile, neoprene).[\[10\]](#) Always inspect gloves for tears or holes before use.[\[9\]](#)[\[11\]](#)
- Chemical Handling:
 - Perform all manipulations, including weighing and transferring, inside the chemical fume hood to prevent inhalation of dust.[\[10\]](#)[\[12\]](#)
 - Use spatulas and weighing boats appropriate for the amount being handled to minimize the generation of airborne dust.
 - Keep the container tightly sealed when not in use.[\[5\]](#)[\[13\]](#)
- Post-Handling:
 - Decontaminate spatulas and any non-disposable equipment.

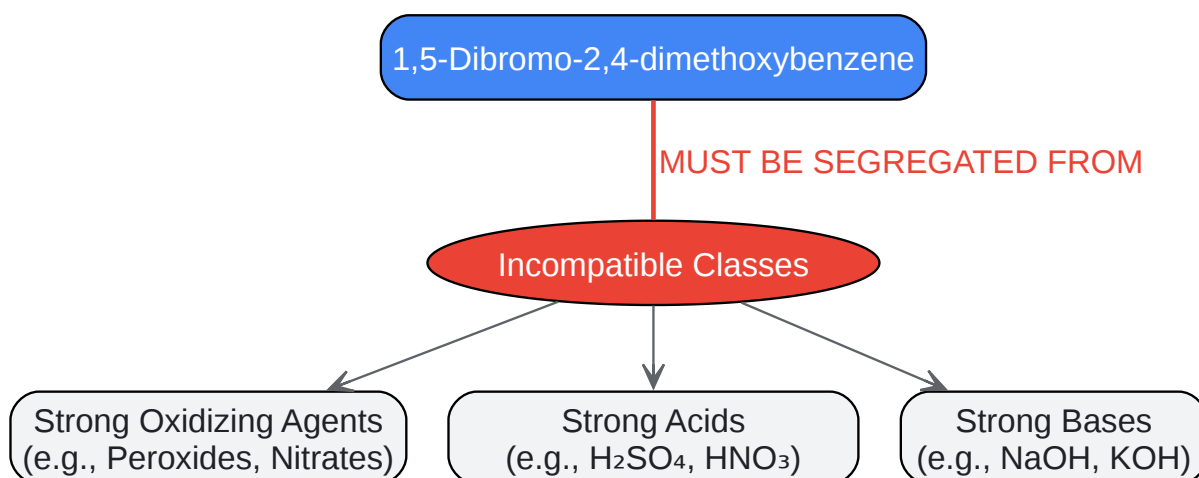
- Wipe down the work surface inside the fume hood.
- Dispose of contaminated bench paper, weighing boats, and gloves as hazardous waste.
- Remove PPE in the correct order (gloves first, then goggles, then lab coat) to avoid cross-contamination.
- Wash hands thoroughly with soap and water.^{[9][13]}

Caption: Safe handling workflow for **1,5-Dibromo-2,4-dimethoxybenzene**.

Section 4: Chemical Stability, Storage, and Incompatibility

The long-term stability of **1,5-Dibromo-2,4-dimethoxybenzene** relies on proper storage that isolates it from incompatible materials and adverse environmental conditions.

- **Storage Conditions:** Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.^{[5][13][14]} The storage location should be protected from direct sunlight and heat sources.^[14]
- **Incompatibility:** The primary chemical incompatibility is with strong oxidizing agents.^{[4][5][8]} The rationale is that the benzene ring, while somewhat deactivated by the bromine atoms, can still be susceptible to oxidation, which can be a violent and exothermic reaction. It should also be stored away from strong acids and bases.^[8] Segregation is a critical safety principle.



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Caption: Storage incompatibility diagram.

Section 5: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental release or exposure.

First Aid Measures

Exposure Route	Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention. [3] [5] [11]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. [4] [5] Seek medical attention if irritation persists. [5]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [3] [5] Remove contact lenses if present and easy to do. [5] Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. [3] Rinse the mouth with water. Never give anything by mouth to an unconscious person. [3] [11] Call a physician or poison control center immediately. [3]

Small-Scale Laboratory Spill Response

- Alert & Evacuate: Alert personnel in the immediate area. If the spill is large or ventilation is poor, evacuate the lab.
- Protect: Wear the full PPE described in Section 3, including respiratory protection if dust is airborne.
- Contain: Prevent the spill from spreading. Avoid generating dust.[\[4\]](#)[\[13\]](#)
- Clean-Up: Gently cover the spill with an inert absorbent material like sand or vermiculite.[\[10\]](#)
Do not use combustible materials like sawdust.[\[10\]](#)
- Collect: Carefully sweep or scoop the material into a labeled, sealable container for hazardous waste disposal.[\[3\]](#)[\[13\]](#)

- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.^[5]

Section 6: Fire-Fighting and Disposal

- Fire-Fighting: This compound is not considered a significant fire risk, but its container may burn.^[13]
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.^{[3][8]} A water spray can be used to cool fire-exposed containers.^[13]
 - Hazardous Combustion Products: Burning may produce toxic and corrosive fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.^{[4][8]}
 - Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^{[3][8]}
- Disposal Considerations:
 - Disposal of **1,5-Dibromo-2,4-dimethoxybenzene** and its containers must be handled as hazardous waste.
 - All waste disposal practices must comply with federal, state, and local regulations.^[8] Do not let the chemical enter drains or the environment.^{[3][9]} Chemical waste generators are responsible for correctly classifying and disposing of waste.^{[8][15]}

Conclusion

1,5-Dibromo-2,4-dimethoxybenzene is a valuable reagent in pharmaceutical research and development. Its safe utilization hinges on a comprehensive understanding of its potential hazards and the diligent application of established safety protocols. By treating this compound with the respect it deserves—employing proper engineering controls, wearing appropriate PPE, and being prepared for emergencies—researchers can mitigate risks and continue their important work with confidence and integrity.

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